

# An In-Depth Technical Guide to the Hazards Associated with 3-Nitrobenzenesulfonamide Exposure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3-Nitrobenzenesulfonamide**

Cat. No.: **B092210**

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Disclaimer: This document provides a comprehensive overview of the known and potential hazards associated with **3-Nitrobenzenesulfonamide** based on available data. However, there are significant gaps in the toxicological data for this specific compound. Much of the information regarding the mechanism of action is extrapolated from data on structurally related compounds, such as other nitroaromatic compounds and sulfonamides. All information should be used with caution and in conjunction with a thorough review of the most current safety data sheets (SDS) and regulatory information.

## Executive Summary

**3-Nitrobenzenesulfonamide** is a chemical compound that, according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), is classified as a skin irritant, a serious eye irritant, and may cause respiratory irritation.<sup>[1][2]</sup> While quantitative data on its acute toxicity, genotoxicity, carcinogenicity, and reproductive toxicity are largely unavailable, its chemical structure—containing both a nitro group and a sulfonamide group—suggests potential for a range of adverse health effects. The primary hazards are associated with direct contact, leading to irritation of the skin, eyes, and respiratory system. The potential for systemic toxicity through metabolic activation, a known mechanism for many nitroaromatic compounds, warrants careful handling and minimization of exposure.

# Physicochemical Properties

A summary of the key physicochemical properties of **3-Nitrobenzenesulfonamide** is presented in Table 1. Understanding these properties is crucial for assessing its potential for absorption, distribution, and reactivity.

Table 1: Physicochemical Properties of **3-Nitrobenzenesulfonamide**

Property	Value	Reference
CAS Number	121-52-8	[2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub> S	[2]
Molecular Weight	202.19 g/mol	[2]
Appearance	Off-white powder	[3]
Melting Point	166-168 °C	[2]
Boiling Point	407.7 ± 47.0 °C (Predicted)	[3]
Water Solubility	No data available	[3]
Octanol/Water Partition Coefficient (logP)	No data available	

# Toxicological Hazards

The known and potential toxicological hazards of **3-Nitrobenzenesulfonamide** are summarized in the following sections. Quantitative data are presented where available; however, for many endpoints, data is lacking.

## Acute Toxicity

There is currently no available data on the acute oral, dermal, or inhalation toxicity (e.g., LD<sub>50</sub> or LC<sub>50</sub> values) of **3-Nitrobenzenesulfonamide**.[1]

## Skin Irritation

**3-Nitrobenzenesulfonamide** is classified as a skin irritant.[\[1\]](#)[\[2\]](#) Direct contact may cause redness and irritation.

Table 2: Summary of Skin Irritation Data

Test	Species	Results	Classification
Acute Dermal Irritation	Rabbit	Causes skin irritation	GHS Category 2

## Eye Irritation

The compound is classified as causing serious eye irritation.[\[1\]](#)[\[2\]](#) Contact with the eyes can lead to significant and potentially damaging effects.

Table 3: Summary of Eye Irritation Data

Test	Species	Results	Classification
Eye Irritation	Not specified	Causes serious eye irritation	GHS Category 2

## Respiratory Irritation

Exposure to dust or aerosols of **3-Nitrobenzenesulfonamide** may cause respiratory irritation.[\[1\]](#)[\[2\]](#) This is a specific target organ toxicity for single exposure.

Table 4: Summary of Respiratory Irritation Data

Test	Species	Results	Classification
Specific Target Organ Toxicity - Single Exposure	Not specified	May cause respiratory irritation	GHS Category 3

## Genotoxicity and Mutagenicity

No specific data from Ames tests or chromosomal aberration assays for **3-Nitrobenzenesulfonamide** are available. However, many nitroaromatic compounds are known to be mutagenic, often following metabolic reduction of the nitro group to reactive intermediates that can form DNA adducts.

Table 5: Summary of Genotoxicity Data

Assay	System	Results
Ames Test	Salmonella typhimurium	No data available
Chromosomal Aberration	Mammalian cells	No data available

## Carcinogenicity

There are no studies available on the carcinogenic potential of **3-Nitrobenzenesulfonamide**.

[\[1\]](#)

## Reproductive and Developmental Toxicity

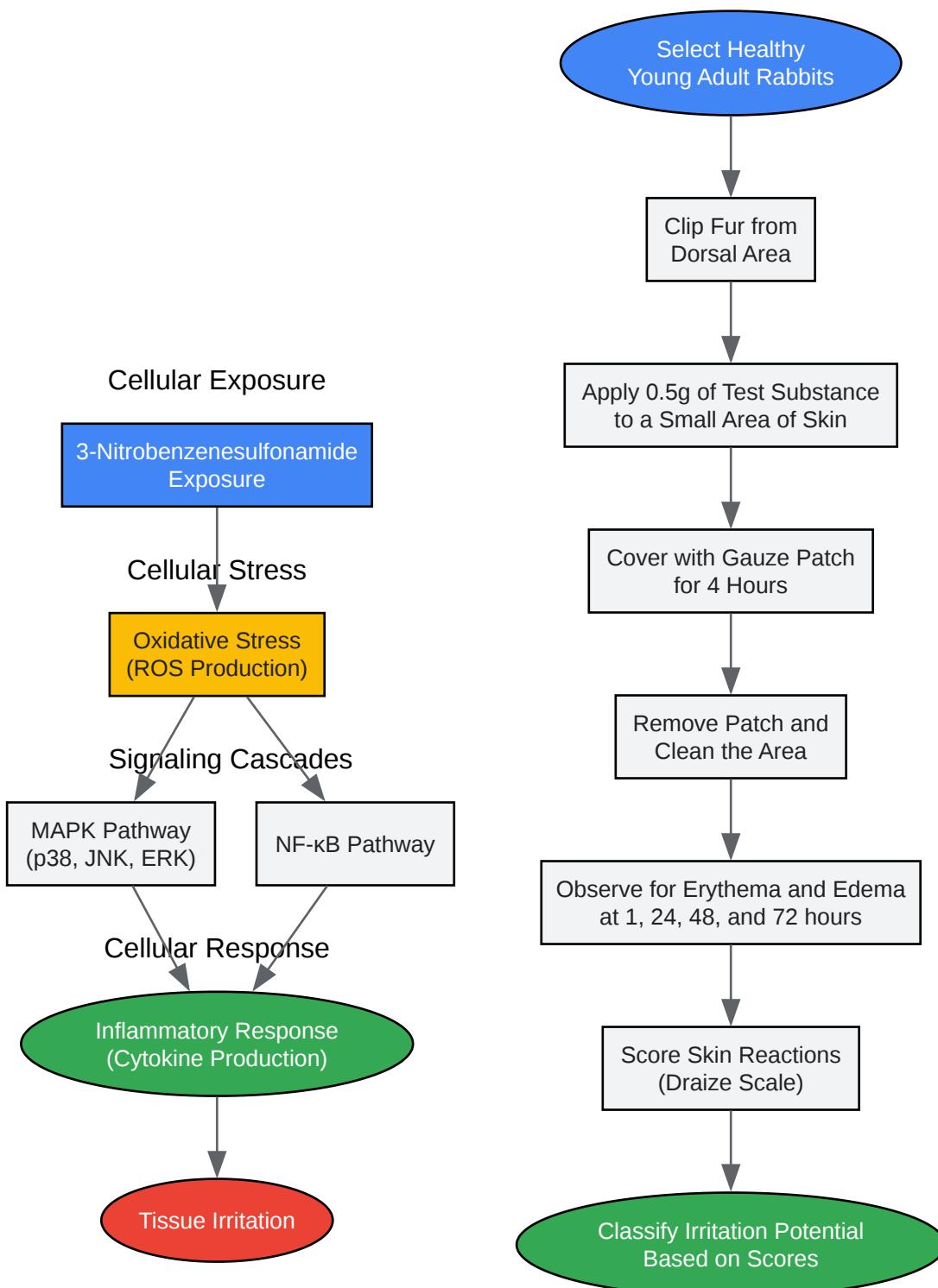
No data are available to assess the reproductive or developmental toxicity of **3-Nitrobenzenesulfonamide**.[\[1\]](#)

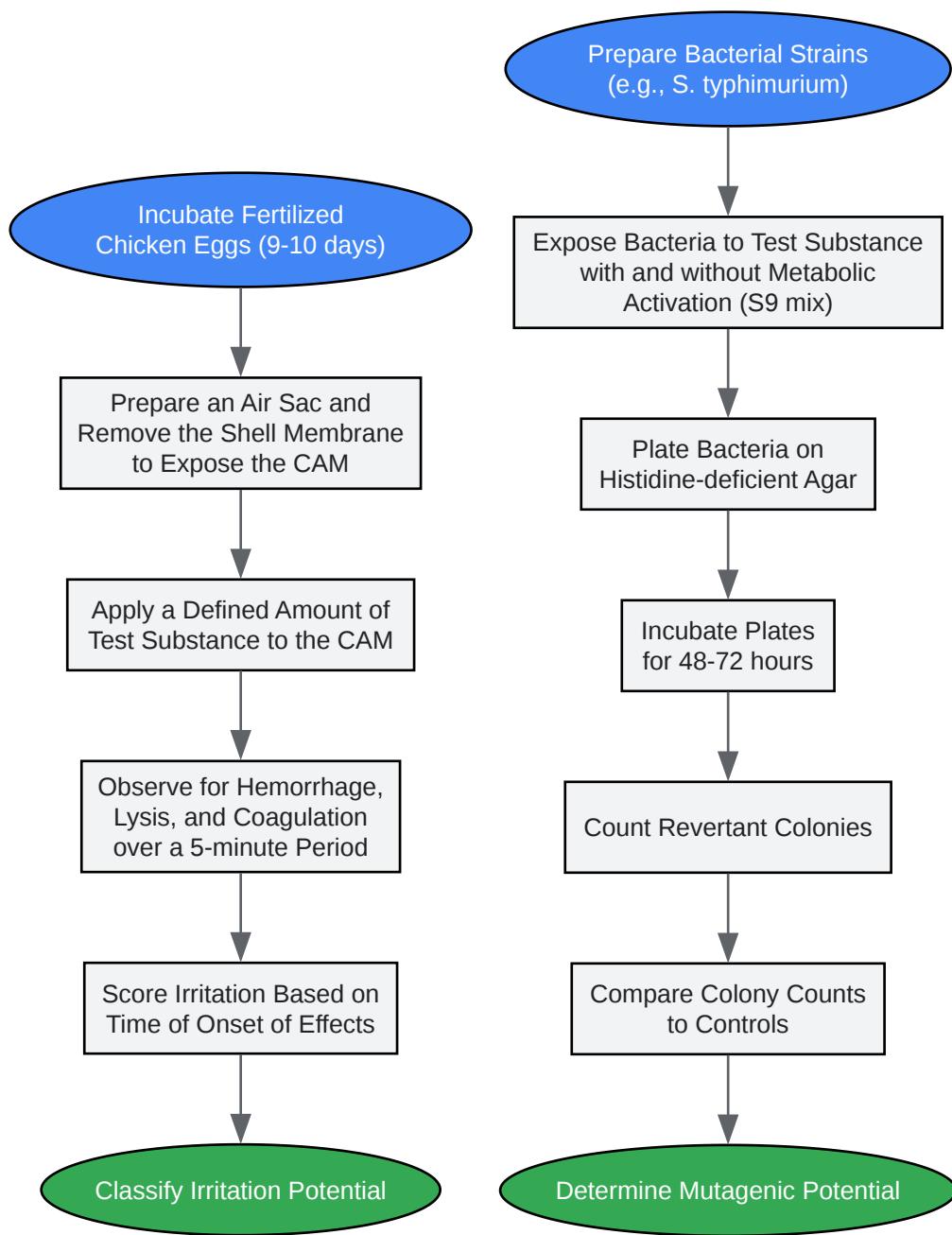
## Mechanisms of Toxicity (Potential)

While specific mechanistic studies on **3-Nitrobenzenesulfonamide** are lacking, the toxicology of related nitroaromatic and sulfonamide compounds suggests potential pathways for its adverse effects.

## Metabolic Activation via Nitro-reduction

A primary mechanism of toxicity for many nitroaromatic compounds involves the reduction of the nitro group by cellular reductases. This process can generate reactive intermediates, including nitroso and hydroxylamine derivatives, which are capable of binding to cellular macromolecules like DNA and proteins, leading to genotoxicity and cytotoxicity.





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)